

Technical Whitepaper: Tributylammonium Pyrophosphate (TBAPP)

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Compound of Interest

Compound Name: Tributyl ammonium pyrophosphate

Cat. No.: B8651716

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CAS: 5975-18-8 Role: Critical Phosphorylating Reagent in Nucleoside Chemistry

Executive Summary

Tributylammonium Pyrophosphate (TBAPP) is the lipophilic salt of pyrophosphoric acid and tributylamine.^{[1][2]} It serves as the industry-standard source of soluble pyrophosphate (

) in organic synthesis, specifically for the conversion of nucleoside monophosphates (NMPs) to nucleoside triphosphates (NTPs).

Unlike inorganic pyrophosphates (e.g.,

), which are insoluble in the anhydrous organic solvents required for phosphorylation (DMF, DMSO, Pyridine), TBAPP provides high solubility and nucleophilicity. This guide details the preparation, mechanism, and rigorous application of TBAPP in drug development and mRNA cap synthesis workflows.

Chemical Profile & Properties^{[3][4][5][6][7][8][9]}

TBAPP is not merely a "salt"; it is a functional reagent where the steric bulk of the tributylammonium counter-ion prevents aggregation, maintaining the reactivity of the

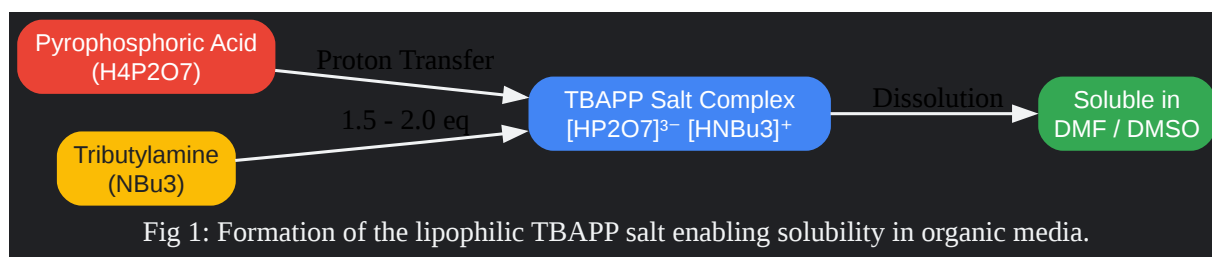
pyrophosphate anion.

Physicochemical Data

Property	Specification
CAS Number	5975-18-8
Chemical Formula	(Common 2:1 stoichiometry)
Molecular Weight	~548.68 g/mol (varies by protonation state)
Appearance	Viscous oil or white hygroscopic solid
Solubility	High: DMF, DMSO, Pyridine, Acetonitrile Low: Acetone, Ether
Stability	Hygroscopic; hydrolyzes to orthophosphate in presence of moisture.[3]
Storage	-20°C, under Argon/Nitrogen, desiccated.

Structural Visualization

The following diagram illustrates the formation and equilibrium of the reagent, emphasizing the lipophilic shell provided by the tributylamine.



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[1]

Critical Protocol: Preparation of Anhydrous Stock Solution

Context: Commercial TBAPP is often expensive and can degrade during shipping. Fresh preparation is the gold standard for high-yield nucleotide synthesis.

Reagents

- Tetrasodium Pyrophosphate Decahydrate ()
- Cation Exchange Resin (Dowex 50W-X8, H⁺ form)[4]
- Tributylamine (TBA), distilled
- Pyridine (Anhydrous)[5]
- DMF (Anhydrous)[6]

Step-by-Step Methodology

- Resin Activation: Wash the Dowex resin with methanol, then thoroughly with deionized water.
- Elution: Dissolve in water. Pass slowly through the resin column.
- Capture (The Critical Step): Collect the acidic eluate () directly into a flask containing Tributylamine (cooled to 4°C) under vigorous stirring.
 - Why? Free pyrophosphoric acid hydrolyzes rapidly in water at room temperature. Immediate neutralization by TBA stabilizes it.
- Drying: Evaporate the aqueous solution to a viscous oil.
- Azeotropic Dehydration:

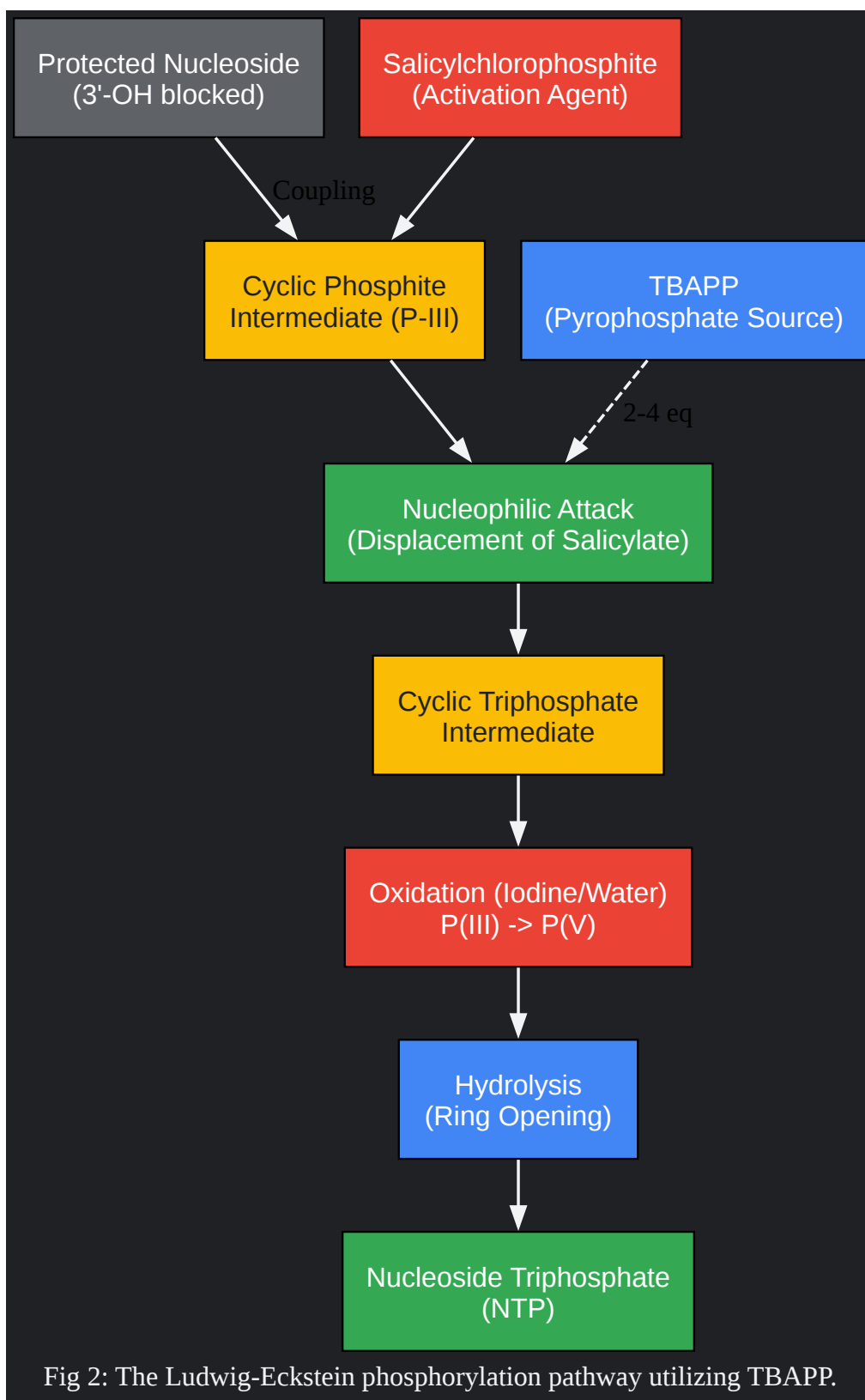
- Add anhydrous Pyridine.[\[5\]](#) Evaporate.
- Repeat 3x.
- Add anhydrous DMF. Evaporate.
- Goal: Remove every trace of water. Water acts as a competing nucleophile, terminating the phosphorylation chain reaction.
- Final Formulation: Dissolve the residue in dry DMF to a final concentration of 0.5 M. Store over activated 4Å molecular sieves.

Mechanism of Action: The Phosphorylation Cascade

In the synthesis of Nucleoside Triphosphates (NTPs), TBAPP acts as the nucleophile that attacks an activated phosphorous center. The two most common pathways are the Yoshikawa (P(V) activation) and Ludwig-Eckstein (P(III) activation) methods.

Pathway Diagram

This workflow visualizes the Ludwig-Eckstein approach, widely regarded for its high purity profiles.



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Experimental Protocol: Synthesis of dNTPs

Objective: Synthesis of 2'-Deoxyribonucleoside-5'-Triphosphate using the "One-Pot" Yoshikawa method.

Activation

- Dissolve 1 mmol of protected nucleoside in trimethyl phosphate ().
- Cool to 0°C.
- Add Phosphorus Oxychloride () (1.2 eq). Stir for 2-3 hours.
- Checkpoint: Monitor by TLC or HPLC. The formation of the dichlorophosphate intermediate is rate-limiting.

Pyrophosphorylation (The TBAPP Step)

- Stoichiometry: Add TBAPP (0.5 M in DMF) (4-5 eq) rapidly.
- Add Base: Simultaneously add Tributylamine (2 eq) to neutralize HCl generated by the reaction.
- Reaction: Stir for 10-20 minutes.
 - Mechanistic Insight: The pyrophosphate displaces the chlorides on the -phosphorus. Prolonged stirring here can lead to degradation or higher-order polyphosphates.

Hydrolysis & Quenching

- Add 1M TEAB (Triethylammonium bicarbonate) buffer (pH 7.5) to quench.
- The hydrolysis opens the cyclic meta-triphosphate intermediate to form the linear triphosphate.

Quality Control: P NMR Analysis

P NMR is the only reliable method to validate TBAPP quality and reaction progress.

TBAPP Reagent QC

Species	Chemical Shift (, ppm)	Interpretation
Pyrophosphate ()	-9.0 to -10.5 (s)	Target Reagent. Sharp singlet.
Orthophosphate ()	0.0 to +2.0	Hydrolysis impurity. Discard if >5%.
Polyphosphates	-20.0 to -23.0	Aggregation/Polymerization.

Note: Shifts are referenced to 85%

external standard. Solvent effects (DMSO vs

) may shift peaks by 0.5-1.0 ppm.

Reaction Monitoring

- -P: ~ -10 to -11 ppm (d)
- -P: ~ -21 to -23 ppm (t)
- -P: ~ -5 to -7 ppm (d)
- Coupling Constants (): Typically 18-20 Hz.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield of NTP	Water in TBAPP solution.	Reprocess TBAPP with pyridine co-evaporation. Store over sieves.
High Monophosphate	Incomplete activation by .	Increase time or freshness. Ensure nucleoside is dry.[5]
Precipitation	TBAPP insolubility.	Add more DMF or Tributylamine.[7] Ensure reaction temp is controlled.
Colored Product	Iodine excess (Ludwig-Eckstein).	Wash with sodium thiosulfate during workup.

References

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